

Fmoc-Lys(Dnp)-OH CAS number and molecular weight

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Compound of Interest

Compound Name: Fmoc-Lys(Dnp)-OH

Cat. No.: B613414

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Technical Data for Fmoc-Lys(Dnp)-OH

For researchers and professionals in drug development, precise identification and characterization of chemical compounds are paramount. This guide provides key technical specifications for N- α -(9-Fluorenylmethoxycarbonyl)-N- ϵ -(2,4-dinitrophenyl)-L-lysine, commonly abbreviated as **Fmoc-Lys(Dnp)-OH**.

Physicochemical Properties

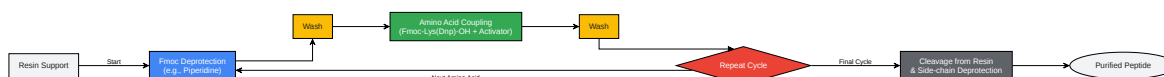
The fundamental properties of **Fmoc-Lys(Dnp)-OH** are summarized in the table below. These values are essential for accurate experimental design, stoichiometric calculations, and data analysis in peptide synthesis and related applications.

Identifier	Value
CAS Number	148083-64-1[1][2][3][4][5]
Molecular Weight	534.5 g/mol
Molecular Formula	C ₂₇ H ₂₆ N ₄ O ₈

Fmoc-Lys(Dnp)-OH is a lysine derivative utilized in the preparation of chromogenically-labeled peptides through Fmoc solid-phase peptide synthesis (SPPS). The dinitrophenyl (Dnp) group serves as a quencher, which is particularly useful in the synthesis of fluorescence-quenched peptide substrates.

Experimental Workflow Visualization

To illustrate a generalized process where **Fmoc-Lys(Dnp)-OH** might be used, the following diagram outlines a typical Fmoc-based solid-phase peptide synthesis cycle.



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Caption: Generalized workflow for Fmoc solid-phase peptide synthesis (SPPS).

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